

Lithol Rubine BK: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Lithol Rubine BK*

Cat. No.: *B12516396*

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This guide provides an in-depth analysis of **Lithol Rubine BK**, a synthetic azo dye. The following sections detail its chemical structure, physicochemical properties, and the established protocol for its synthesis, offering valuable information for its application in research and development.

Core Molecular and Physicochemical Data

Lithol Rubine BK, systematically named Calcium (4Z)-4-[(4-methyl-2-sulfonatophenyl)hydrazono]-3-oxo-2-naphthalenecarboxylate, is a prominent member of the azo dye class.^{[1][2]} Its distinct red hue and properties have led to its use in various industrial applications. A summary of its key quantitative data is presented below for ease of reference and comparison.

Property	Value	Unit
Molecular Formula	C ₁₈ H ₁₂ CaN ₂ O ₆ S	-
Molecular Weight	424.44	g/mol [1][3][4]
CAS Number	5281-04-9	-[1][3][4][5][6]
Appearance	Red powder	-[1][2][5]
Melting Point	310 - 311	°C[5]
Absorption Maximum (λ _{max})	~442	nm (in dimethylformamide)[1][2][5][6]
Density	1.60	g/cm ³ [7]
Heat Resistance	180 (min)	°C[7]

Solubility Profile

Solvent	Solubility
Hot Water	Slightly soluble[1][2][5][6]
Cold Water	Insoluble[1][2][5][6]
Ethanol	Insoluble[1][2][5][6]

Molecular Structure

The molecular architecture of **Lithol Rubine BK** is characterized by an azo linkage (-N=N-) connecting a sulfonated toluene derivative to a naphthoic acid moiety. The presence of the sulfonic acid and carboxylic acid groups facilitates the formation of a calcium salt, which is the common commercial form of this pigment.

Caption: Molecular components of **Lithol Rubine BK**.

Experimental Protocol: Synthesis

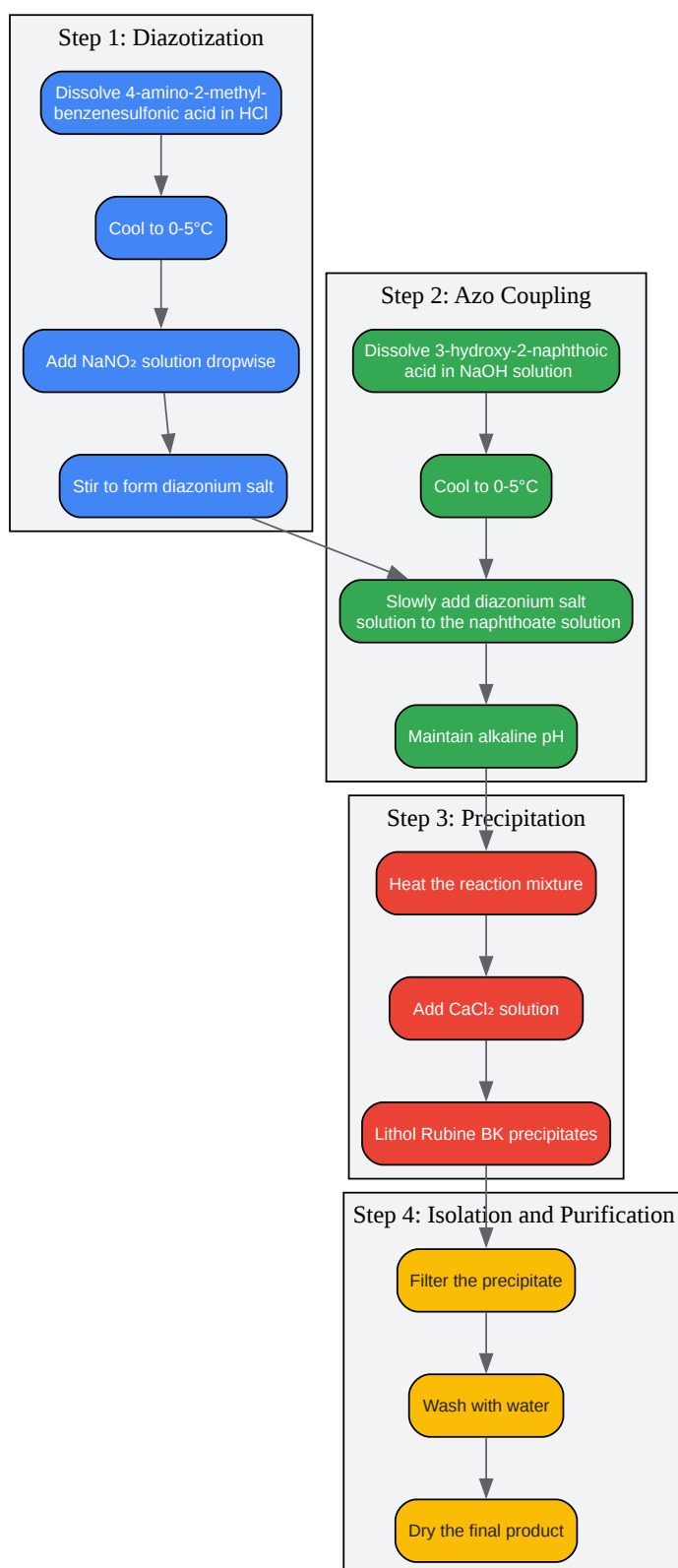
The synthesis of **Lithol Rubine BK** is a classic example of an azo coupling reaction. This process involves two key stages: diazotization of an aromatic amine followed by coupling with a

coupling agent.

Materials:

- 4-Amino-2-methylbenzenesulfonic acid
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- 3-Hydroxy-2-naphthoic acid
- Sodium hydroxide (NaOH)
- Calcium chloride (CaCl_2)
- Ice

Workflow Diagram:



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Caption: Synthesis workflow for **Lithol Rubine BK**.

Detailed Methodology:

- **Diazotization:** 4-Amino-2-methylbenzenesulfonic acid is dissolved in a dilute solution of hydrochloric acid. The solution is then cooled to a temperature between 0 and 5°C using an ice bath. A pre-cooled aqueous solution of sodium nitrite is added dropwise to the amine solution while maintaining the low temperature and stirring continuously. The reaction results in the formation of the corresponding diazonium salt.
- **Azo Coupling:** In a separate vessel, 3-hydroxy-2-naphthoic acid is dissolved in an aqueous solution of sodium hydroxide to form the sodium naphthoate salt. This solution is also cooled to 0-5°C. The previously prepared cold diazonium salt solution is then slowly added to the sodium naphthoate solution. The pH of the reaction mixture is maintained on the alkaline side to facilitate the coupling reaction.
- **Precipitation:** Upon completion of the coupling reaction, the mixture is heated. An aqueous solution of calcium chloride is then added to the reaction mixture. This results in the precipitation of the calcium salt of the azo dye, which is **Lithol Rubine BK**.^[5]
- **Isolation and Purification:** The precipitated **Lithol Rubine BK** is isolated from the reaction mixture by filtration. The collected solid is then washed thoroughly with water to remove any unreacted starting materials and soluble byproducts. Finally, the purified pigment is dried to obtain the final product in the form of a red powder.

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